

Thermochemical Properties of m-Cresyl Benzoate: A Technical Guide

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Compound of Interest

Compound Name: *Benzoic acid, 3-methylphenyl ester*

Cat. No.: *B355533*

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Abstract

This technical guide provides a comprehensive overview of the thermochemical data for m-cresyl benzoate. Due to a lack of experimentally determined values in publicly accessible literature, this document focuses on the established methodologies for determining key thermochemical parameters, including the standard molar enthalpy of formation and the standard molar enthalpy of vaporization. Detailed experimental protocols for bomb calorimetry and correlation gas chromatography are provided, based on studies of structurally similar aromatic esters. While direct quantitative data for m-cresyl benzoate is absent, this guide serves as a foundational resource for researchers and professionals in drug development and chemical sciences, enabling them to either perform the necessary experimental determinations or to utilize the provided methodologies for robust estimations.

Introduction

m-Cresyl benzoate, also known as m-tolyl benzoate, is an aromatic ester with potential applications in various fields, including pharmaceuticals and material science. A thorough understanding of its thermochemical properties is crucial for process design, safety analysis, and the prediction of its behavior in chemical reactions. This guide addresses the current gap in available experimental data for m-cresyl benzoate by presenting detailed protocols for the determination of its key thermochemical properties.

Physicochemical Properties

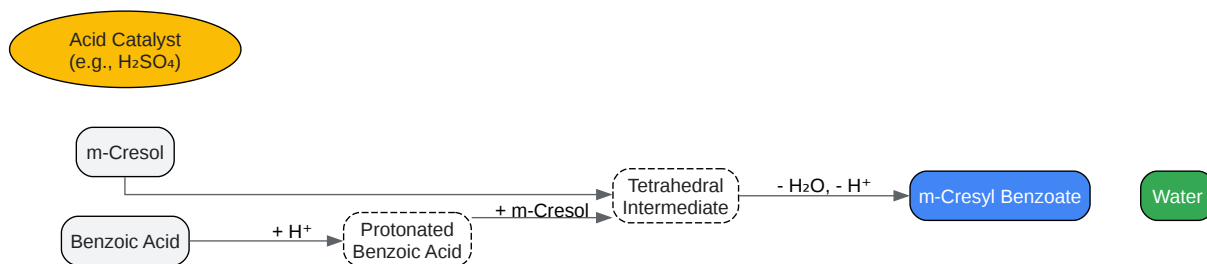
While experimental thermochemical data is scarce, some basic physicochemical properties of m-cresyl benzoate and its isomers have been reported or estimated.

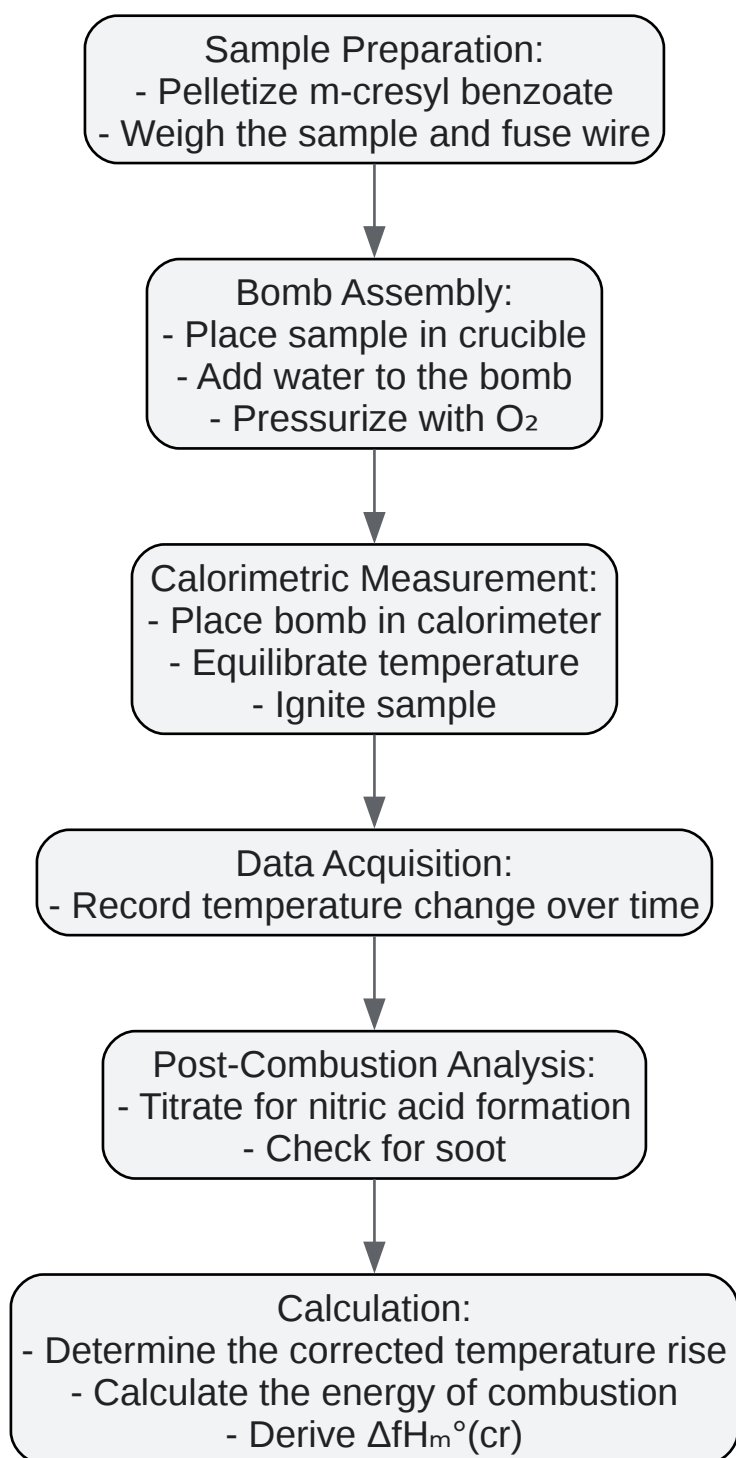
Property	m-Cresyl Benzoate	p-Cresyl Benzoate	Reference
Molecular Formula	C ₁₄ H ₁₂ O ₂	C ₁₄ H ₁₂ O ₂	
Molecular Weight	212.24 g/mol	212.24 g/mol	
CAS Number	614-32-4	614-34-6	[1]
Appearance	-	White solid (est.)	[2]
Melting Point	-	70.00 to 72.00 °C @ 760.00 mm Hg	[2]
Boiling Point	-	315.00 to 316.00 °C @ 760.00 mm Hg	[2]
Flash Point	264.00 °F TCC (128.89 °C)	266.00 °F TCC (130.00 °C)	[2][3]
Vapor Pressure	0.000460 mmHg @ 25.00 °C (est)	0.000400 mmHg @ 25.00 °C (est)	[2][3]

Note: The majority of the quantitative data available is for the para-isomer, p-cresyl benzoate. The data for m-cresyl benzoate is limited to estimations and basic identifiers.

Synthesis of m-Cresyl Benzoate

A plausible and common method for the synthesis of m-cresyl benzoate is the Fischer-Speier esterification of m-cresol with benzoic acid in the presence of an acid catalyst.





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- To cite this document: BenchChem. [Thermochemical Properties of m-Cresyl Benzoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b355533#thermochemical-data-of-m-cresyl-benzoate]

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